

Personal protective equipment for handling 1,4-Diphenylbutadiyne

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Compound of Interest

Compound Name: 1,4-Diphenylbutadiyne

Cat. No.: B1203910

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Essential Safety and Handling Guide for 1,4-Diphenylbutadiyne

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **1,4-Diphenylbutadiyne** in a laboratory setting. It is intended for researchers, scientists, and professionals in drug development to ensure the safe handling of this chemical.

Hazard Identification and Safety Precautions

1,4-Diphenylbutadiyne is classified as a hazardous substance that can cause skin irritation, serious eye irritation, and may cause respiratory irritation.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#) It is crucial to handle this compound with appropriate personal protective equipment and in a controlled environment.

Personal Protective Equipment (PPE)

A risk assessment should be conducted to determine the specific PPE required for the planned procedures.[\[6\]](#) However, the following PPE is generally recommended when handling **1,4-Diphenylbutadiyne**.

PPE Category	Recommended Equipment	Specifications
Eye and Face Protection	Safety glasses with side-shields or chemical safety goggles. A face shield may be necessary for splash hazards.	Conforming to EN166 (EU) or OSHA 29 CFR 1910.133 (US) standards. [1] [7]
Hand Protection	Chemical-resistant gloves (e.g., Nitrile, Neoprene).	Gloves must be inspected before use. Dispose of contaminated gloves after use in accordance with applicable laws and good laboratory practices. [8] [9]
Body Protection	Laboratory coat. Additional protective clothing may be required based on the risk assessment.	Standard lab coat for minor tasks. An acid-resistant apron may be needed for handling corrosive substances. [10]
Respiratory Protection	Use in a well-ventilated area. If ventilation is inadequate, a NIOSH-approved N95 dust mask or higher-level respirator should be used.	Engineering controls like fume hoods are the preferred method to control exposure.

Operational Plan for Handling 1,4-Diphenylbutadiyne

1. Preparation and Engineering Controls:

- Ensure that an eyewash station and safety shower are readily accessible and in close proximity to the workstation.[\[1\]](#)
- Work in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation exposure.[\[1\]](#)[\[2\]](#)
- Before handling, wash hands thoroughly.[\[1\]](#)[\[2\]](#)

- Inspect all PPE for integrity before use.

2. Handling the Chemical:

- Avoid all personal contact, including inhalation of dust.[[11](#)]
- Wear the appropriate PPE as specified in the table above.
- Avoid creating dust when handling the solid compound.[[8](#)][[11](#)]
- Do not eat, drink, or smoke in the handling area.[[11](#)]

3. In Case of Exposure:

- Eye Contact: Immediately rinse with plenty of water for at least 15 minutes, including under the eyelids. Seek immediate medical attention.[[1](#)][[12](#)]
- Skin Contact: Wash off immediately with soap and plenty of water while removing all contaminated clothing and shoes. Get medical attention if irritation occurs.[[8](#)][[12](#)][[13](#)]
- Inhalation: Remove to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek medical attention.[[2](#)][[12](#)][[13](#)]
- Ingestion: Do NOT induce vomiting. Clean mouth with water and seek immediate medical attention.[[12](#)][[13](#)]

4. Storage:

- Store in a dry, cool, and well-ventilated place.[[1](#)][[2](#)][[8](#)]
- Keep the container tightly closed.[[2](#)][[8](#)]
- Store away from strong oxidizing agents.[[1](#)][[4](#)]

Disposal Plan

- Waste Chemical: Chemical waste generators must determine if a discarded chemical is classified as hazardous waste.[[1](#)] Dispose of contents and container to an approved waste

disposal plant in accordance with local, regional, and national regulations.[2][8] Do not empty into drains.[1]

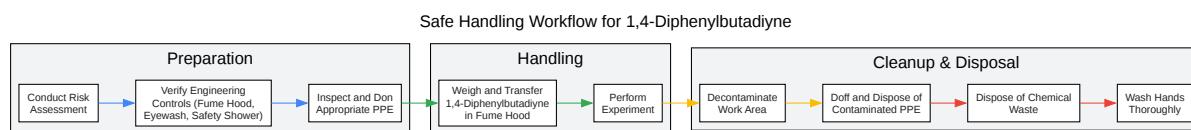
- Contaminated PPE: Dispose of contaminated gloves and other disposable PPE as hazardous waste.[8] Contaminated clothing should be removed and washed before reuse.[1][2][4]

Quantitative Data Summary

Property	Value
Molecular Formula	C ₁₆ H ₁₀
Molecular Weight	202.25 g/mol [3][4]
Melting Point	85-88 °C[2]
Boiling Point	210 °C / 3 mmHg[2]
Solubility in Water	Sparingly soluble (5.5E-4 g/L at 25°C)[5]

Experimental Workflow

The following diagram illustrates the standard workflow for handling **1,4-Diphenylbutadiyne**, from preparation to disposal, emphasizing safety checkpoints.



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Caption: Workflow for the safe handling of **1,4-Diphenylbutadiyne**.

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- To cite this document: BenchChem. [Personal protective equipment for handling 1,4-Diphenylbutadiyne]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1203910#personal-protective-equipment-for-handling-1-4-diphenylbutadiyne]

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